

Application Notes and Protocols for CO₂ Capture Using Calcium Hydroxide

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Compound of Interest

Compound Name: Calcium Hydroxide

Cat. No.: B8817677

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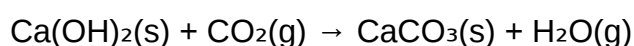
For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the utilization of **calcium hydroxide** (Ca(OH)₂) in carbon dioxide (CO₂) capture, focusing on the kinetics of the carbonation reaction.

Introduction: Calcium Hydroxide for CO₂ Capture

Calcium hydroxide is a promising sorbent for CO₂ capture due to its high reactivity, wide availability, and low cost. The capture process is based on the carbonation reaction, where Ca(OH)₂ reacts with CO₂ to form stable calcium carbonate (CaCO₃). This process is a key component of various carbon capture technologies, including calcium looping (CaL), which involves the reversible carbonation-calcination of calcium-based sorbents.^{[1][2][3]} Using Ca(OH)₂ as the sorbent offers advantages over calcium oxide (CaO), such as a significantly faster carbonation reaction rate and a higher degree of conversion to CaCO₃.^{[4][5]}

The primary chemical reaction governing this process is:



Understanding the kinetics of this reaction is crucial for designing and optimizing CO₂ capture systems. Key factors influencing the reaction rate include temperature, CO₂ concentration, particle size, and the presence of moisture.

Quantitative Data on Carbonation Reaction Kinetics

The following tables summarize quantitative data from various studies on the carbonation of **calcium hydroxide** for CO₂ capture.

Table 1: Effect of Temperature on Ca(OH)₂ Carbonation

Temperature (°C)	CO ₂ Concentration (%v)	Particle Size (μm)	Reaction Time (s)	Carbonation Conversion	Reference
350	7	~5	4	~0.15	
440	7	~5	4	-	
500	7	~5	4	-	
>600	7	~5	4	~0.7	
60	3.15 - 12.60	-	< 3600	Incomplete	
70	3.15 - 12.60	-	< 3600	Incomplete	
90	3.15 - 12.60	-	< 3600	Incomplete	
80 - 100	-	Pellets & Powder	-	Highest Efficiency	
>100	-	Pellets & Powder	-	Decreased Capacity	

Table 2: Kinetic Parameters for Ca(OH)₂ Dehydration and Carbonation

Process	Parameter	Value	Conditions	Reference
Dehydration	Activation Energy (E_Dehy)	63.2 kJ/mol	Modeled from experimental results	
Dehydration	Pre-exponential Factor (A_Dehy)	4359 s ⁻¹	Modeled from experimental results	
Carbonation	Activation Energy	~40 kJ/mol	For the formation of Ca(HCO ₃) ₂ intermediate	

Experimental Protocols

This section details the methodologies for key experiments to investigate the carbonation of Ca(OH)₂ for CO₂ capture.

Protocol for CO₂ Capture in a Drop Tube Reactor

This protocol is adapted from studies investigating carbonation kinetics at high temperatures and short residence times.

Objective: To determine the carbonation conversion of fine Ca(OH)₂ particles under conditions relevant to entrained-bed reactors.

Materials and Apparatus:

- **Calcium hydroxide** (Ca(OH)₂) powder (e.g., <10 µm particle size)
- Drop tube reactor (electrically heated)
- Solid feeding system with a vibration device
- Gas supply system for CO₂, N₂, and air with mass flow controllers
- Gas preheating system

- Cyclone and filter for solid collection
- Gas analyzer (e.g., NDIR) to measure CO₂ and H₂O concentrations
- Thermocouples for temperature monitoring
- Data acquisition system

Procedure:

- Preparation:
 - Load a known mass (e.g., 150 g) of Ca(OH)₂ powder into the solid feeding system.
 - Set the desired gas composition (e.g., 7%v CO₂) and flow rate using the mass flow controllers.
 - Heat the drop tube reactor to the target reaction temperature (e.g., 350-650 °C).
 - Preheat the incoming gas stream.
- Experiment:
 - Start the gas flow through the reactor.
 - Initiate the solid feeding system to introduce Ca(OH)₂ particles into the top of the reactor at a controlled rate (e.g., 80-600 g/h).
 - The particles react with CO₂ as they fall through the heated reactor.
 - Continuously monitor and record the outlet CO₂ and H₂O concentrations using the gas analyzer.
 - Collect the solid product at the bottom of the reactor using a cyclone and filter.
 - Maintain steady-state conditions for a set duration (e.g., 10 minutes).
- Post-Experiment Analysis:

- Stop the solid feeding and allow the system to purge with the feed gas to ensure all solids have been collected.
- Analyze the collected solid sample to determine the amount of CaCO_3 formed. This can be done using techniques such as thermogravimetric analysis (TGA) or acid digestion.
- Calculate the carbonation conversion (X) as the molar ratio of CaCO_3 in the product to the initial Ca(OH)_2 .

Protocol for Low-Temperature CO_2 Capture in a Packed-Bed Reactor

This protocol is based on studies investigating the effect of humidity on carbonation kinetics at lower temperatures.

Objective: To evaluate the kinetics of the $\text{Ca(OH)}_2\text{-CO}_2$ reaction at low temperatures and varying relative humidity.

Materials and Apparatus:

- **Calcium hydroxide** (Ca(OH)_2) powder
- Differential packed-bed reactor
- Gas supply system for CO_2 , N_2 , and water vapor with mass flow controllers
- Humidifier to control the relative humidity of the gas stream
- Temperature-controlled chamber for the reactor
- Gas analyzer for CO_2 concentration measurement
- Data acquisition system

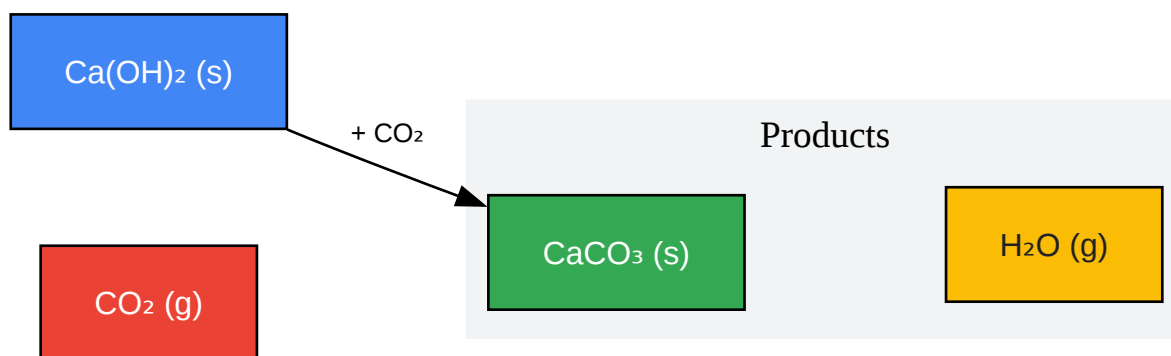
Procedure:

- Preparation:

- Place a known amount of $\text{Ca}(\text{OH})_2$ in the packed-bed reactor.
- Set the desired reaction temperature (e.g., 60-90 °C) for the reactor chamber.
- Prepare the reactant gas mixture with the desired CO_2 concentration (e.g., 3-13%v in N_2) and relative humidity (e.g., 0-70%).
- Experiment:
 - Introduce the humidified gas mixture into the reactor at a constant flow rate.
 - Continuously monitor the CO_2 concentration at the reactor outlet.
 - Run the experiment for a specified duration (e.g., 1 hour).
- Data Analysis:
 - Calculate the conversion of $\text{Ca}(\text{OH})_2$ to CaCO_3 over time based on the difference in CO_2 concentration between the inlet and outlet gas streams.
 - Analyze the effect of temperature and relative humidity on the reaction rate and final conversion.

Visualizations

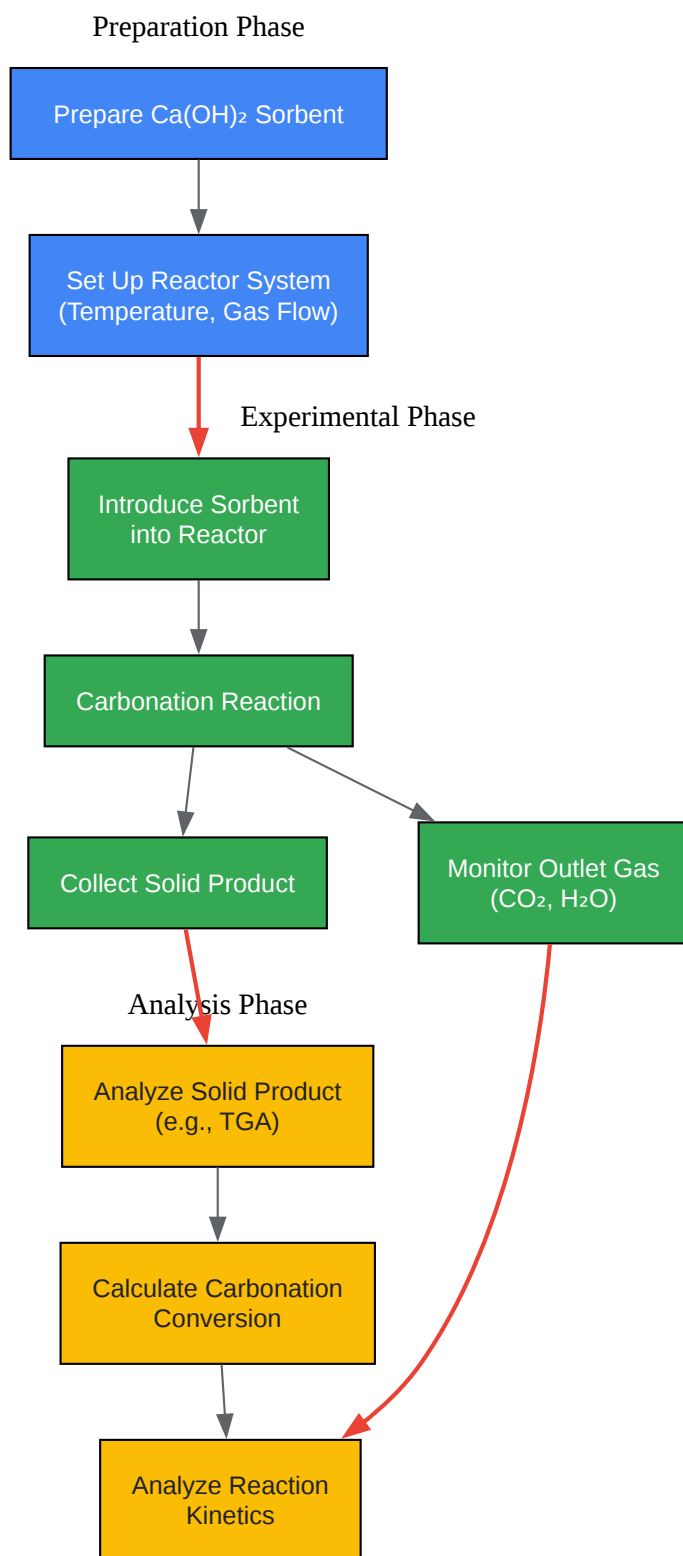
Chemical Reaction Pathway



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Caption: Carbonation reaction of **calcium hydroxide** with carbon dioxide.

Experimental Workflow for CO₂ Capture Analysis



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Caption: General experimental workflow for analyzing CO₂ capture by Ca(OH)₂.

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